

Introduction: The Dual Nature of 4-Bromo-Phenylalanine

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Compound of Interest

Compound Name: *H-D-Phe(4-Br)-OMe.HCl*

CAS No.: 459133-43-8

Cat. No.: B2588566

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Welcome to the technical guide for handling 4-bromo-phenylalanine (4-Br-Phe). If you are accessing this module, you are likely encountering unexpected behavior in your peptide's synthesis, folding, or stability.

The substitution of a hydrogen atom with bromine at the para position of phenylalanine is not merely a steric modification. It introduces two distinct physicochemical vectors that drive conformation:

- **Steric Bulk & Hydrophobicity:** The van der Waals radius of Bromine (1.85 Å) is significantly larger than Hydrogen (1.20 Å), increasing local hydrophobic surface area.
- **Electronic Anisotropy (The Sigma Hole):** Unlike a methyl group, the C-Br bond creates a region of positive electrostatic potential (the -hole) on the extension of the bond axis, allowing for specific Halogen Bonding (XB) with backbone carbonyls.

This guide is structured to troubleshoot these vectors across three critical phases: Synthesis, Conformation, and Functionalization.

Module 1: Synthesis & Handling (Getting it Right)

User Issue: "I am seeing incomplete coupling of Fmoc-4-Br-Phe-OH during SPPS, or deletion sequences immediately following it."

Root Cause: While the electronic deactivation of the aromatic ring is negligible for coupling, the steric bulk of the bromine atom can hinder the approach of the incoming activated amino acid, especially if the preceding residue is also bulky (e.g., Val, Ile, Thr).

Troubleshooting Protocol: Enhanced Coupling Strategy

Parameter	Standard Protocol	Optimized 4-Br-Phe Protocol
Activator	HBTU / DIPEA	HATU / HOAt / Collidine (Reduces steric hindrance)
Coupling Time	45 min, Single	2 x 60 min, Double Couple
Temperature	Ambient	50°C (Microwave or Water bath)
Monitoring	Kaiser Test	Chloranil Test (More sensitive for secondary amines/steric bulk)

Critical Checkpoint: If you are synthesizing a "stapled" peptide precursor, ensure you are using the correct stereoisomer (L vs. D) if the 4-Br-Phe is intended to match an

or

partner.

Module 2: Conformational Analysis (Folding)

User Issue: "My CD spectrum indicates a loss of

-helicity after substituting Phe with 4-Br-Phe. I thought it was supposed to stabilize the helix?"

Technical Insight: 4-Br-Phe can stabilize helices, but it is context-dependent.

- Helix Stabilization: Occurs when the Br atom fills a hydrophobic pocket between turns (interaction) or forms a halogen bond with a backbone carbonyl

.

- Helix Disruption: Occurs if the Br atom is placed on the solvent-exposed face without a hydrophobic partner, or if it creates a steric clash with side chains at

or

.

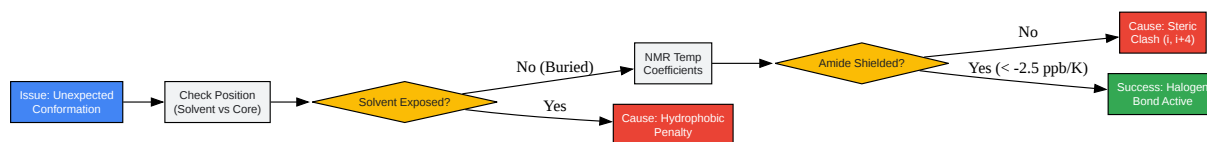
Diagnostic Workflow: The Halogen Bond Validator

To confirm if the conformation is driven by specific Halogen Bonding (XB) rather than generic hydrophobic collapse, perform Temperature Coefficient Analysis via NMR.

Step-by-Step Experiment:

- Sample Prep: Dissolve peptide (1-2 mM) in (9:1).
- Data Acquisition: Acquire 1D -NMR spectra at 5°C increments (280K to 320K).
- Analysis: Plot the chemical shift () of the amide protons vs. Temperature.
 - ppb/K: Solvent exposed (No H-bond or X-bond).
 - ppb/K: Shielded/Bonded.
 - Differentiation: If the amide proton accepting the Halogen Bond shows extreme shielding compared to the wild-type Phe analog, the 4-Br is structurally active.

Visualization of Troubleshooting Logic:



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Caption: Logic flow for diagnosing conformational loss in halogenated peptides. Blue=Start, Yellow=Decision, Red=Error Root Cause, Green=Validation.

Module 3: Functional Applications (Stapling & Stability)

User Issue: "I am trying to perform a Suzuki-Miyaura cross-coupling on-resin to 'staple' the peptide, but the reaction is stalling."

The Protocol: The 4-Br-Phe residue is a prime candidate for Palladium-catalyzed cross-coupling to create biaryl staples (e.g., coupling with a Boronic acid-containing residue).^[1]

Optimized On-Resin Suzuki-Miyaura Protocol: Note: Oxygen is the enemy of Palladium catalysts.

- Solvent System: DMF/Water (9:1) or Toluene/Ethanol/Water (4:4:1). The water is crucial for the base solubility.
- Base:

(2M aqueous solution) or

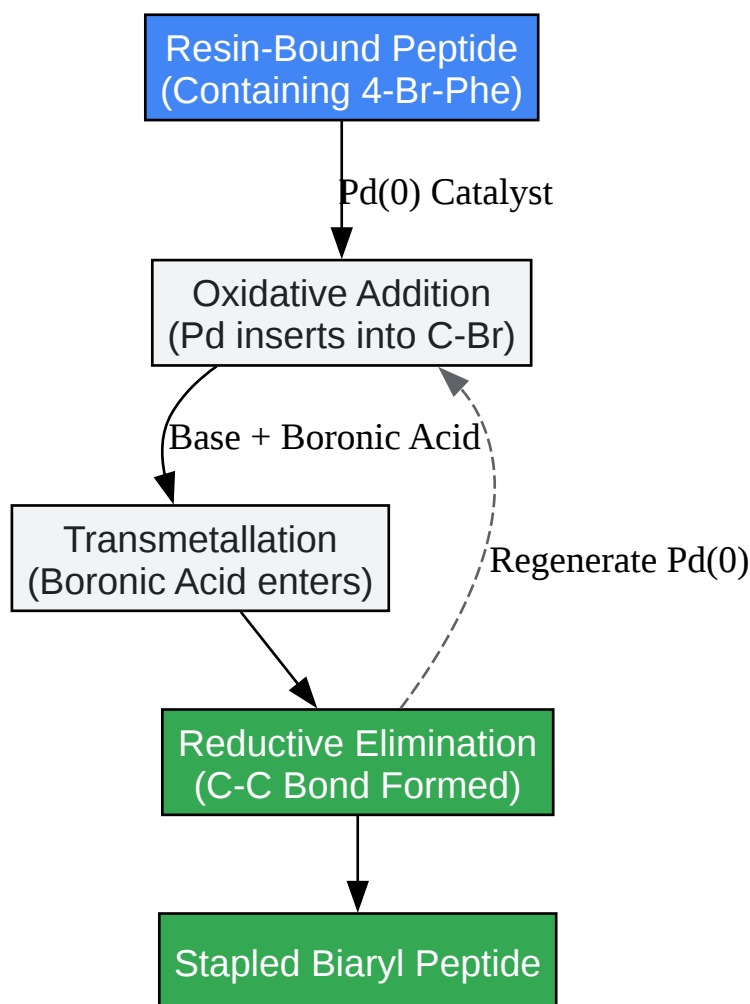
.
- Catalyst:

is standard, but for difficult sequences, switch to

(more active, air-stable).

- Temperature: 70°C for 4-12 hours.

Visualizing the Mechanism:



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Caption: Suzuki-Miyaura cross-coupling cycle for peptide stapling using 4-Br-Phe.

Module 4: Proteolytic Stability

FAQ: Does 4-Br-Phe actually improve metabolic stability?

Answer: Yes, significantly. Replacing Phe with 4-Br-Phe often imparts resistance to chymotrypsin and other proteases.

- Mechanism: Chymotrypsin prefers aromatic side chains fitting into a specific hydrophobic pocket. The 4-Br substitution increases the volume of the side chain beyond the optimal capacity of the S1 specificity pocket, creating steric occlusion.
- Data: Studies (e.g., on Jelleine-I) have shown stability increases of 10-100 fold in serum half-life.[\[2\]](#)

Comparative Data Table: Halogen Impact

Substituent	Van der Waals Radius (Å)	Hydrophobicity ()	Proteolytic Stability Impact
-H (Phe)	1.20	0.00	Baseline
-F	1.47	0.14	Low (Electronic effect only)
-Cl	1.75	0.71	Moderate
-Br	1.85	0.86	High (Steric + XB)
-I	1.98	1.12	High (But often too bulky)

References

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